

# Application Notes and Protocols: $^1\text{H}$ and $^{13}\text{C}$ NMR Spectral Analysis of Tetradecanedioic Acid

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## Compound of Interest

Compound Name: *Tetradecanedioate*

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## Introduction

Tetradecanedioic acid, a C14  $\alpha,\omega$ -dicarboxylic acid, is a molecule of interest in various fields, including polymer chemistry, lubricants, and as a potential therapeutic agent. Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful analytical technique for the structural elucidation and purity assessment of such compounds. This document provides detailed  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectral data, experimental protocols, and a workflow for the analysis of tetradecanedioic acid.

## Spectral Data Presentation

The following tables summarize the  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectral data for tetradecanedioic acid. The data is presented for a sample dissolved in Deuterated Dimethyl Sulfoxide (DMSO-d<sub>6</sub>), a common solvent for dicarboxylic acids.

Table 1:  $^1\text{H}$  NMR Spectral Data of Tetradecanedioic Acid in DMSO-d<sub>6</sub>

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration	Assignment
~12.0	Broad Singlet	2H	-COOH
2.18	Triplet	4H	$\alpha$ -CH <sub>2</sub>
1.49	Quintet	4H	$\beta$ -CH <sub>2</sub>
1.24	Multiplet	16H	$\gamma$ to $\zeta$ -CH <sub>2</sub>

Table 2:  $^{13}\text{C}$  NMR Spectral Data of Tetradecanedioic Acid in DMSO-d<sub>6</sub>

Chemical Shift ( $\delta$ ) ppm	Assignment
174.4	-COOH
34.0	$\alpha$ -CH <sub>2</sub>
29.0	Methylene Chain
28.8	Methylene Chain
28.7	Methylene Chain
28.4	Methylene Chain
24.5	$\beta$ -CH <sub>2</sub>

## Experimental Protocols

A detailed methodology for acquiring high-quality  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra of tetradecanedioic acid is provided below.

## Sample Preparation

Materials:

- Tetradecanedioic acid (5-10 mg for  $^1\text{H}$  NMR, 20-50 mg for  $^{13}\text{C}$  NMR)
- Deuterated Dimethyl Sulfoxide (DMSO-d<sub>6</sub>, 0.6-0.7 mL)

- 5 mm NMR tube
- Vial
- Pipette
- Vortex mixer or sonicator

**Procedure:**

- Accurately weigh the desired amount of tetradecanedioic acid into a clean, dry vial.
- Add approximately 0.6-0.7 mL of DMSO-d<sub>6</sub> to the vial.
- Gently vortex or sonicate the vial to ensure complete dissolution of the solid. The solubility of tetradecanedioic acid in DMSO is approximately 52 mg/mL.[\[1\]](#)
- Once fully dissolved, carefully transfer the solution into a 5 mm NMR tube using a pipette.
- Cap the NMR tube securely.

## NMR Instrument Parameters

The following are typical starting parameters for a 400 MHz NMR spectrometer. These may need to be optimized based on the specific instrument and sample concentration.

### <sup>1</sup>H NMR Spectroscopy:

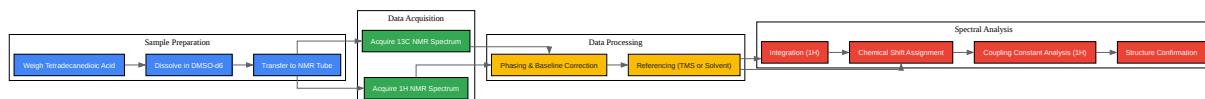
- Pulse Program: Standard single-pulse experiment (e.g., ' zg30' on Bruker instruments)
- Number of Scans: 16-64
- Relaxation Delay (d1): 1-2 seconds
- Acquisition Time (aq): 3-4 seconds
- Spectral Width (sw): 15 ppm
- Temperature: 298 K (25 °C)

### <sup>13</sup>C NMR Spectroscopy:

- Pulse Program: Proton-decoupled single-pulse experiment (e.g., 'zgpg30' on Bruker instruments)
- Number of Scans:  $\geq 1024$  (due to the low natural abundance of <sup>13</sup>C)
- Relaxation Delay (d1): 2-5 seconds
- Acquisition Time (aq): 1-2 seconds
- Spectral Width (sw): 220 ppm
- Temperature: 298 K (25 °C)

## Data Analysis Workflow

The following diagram illustrates the logical workflow from sample preparation to the final interpretation of the NMR data for tetradecanedioic acid.



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